High-performance liquid chromatography (HPLC) method for Penbutolol quantification

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Compound of Interest

Compound Name:	*Penbutolol*
CAS No.:	*36507-48-9*
Cat. No.:	*B118594*

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Executive Summary & Scientific Rationale

Penbutolol is a non-selective

-adrenergic receptor antagonist used in the management of hypertension.[1] Chemically, it is a lipophilic amine (

,

). This specific physicochemical profile presents two distinct chromatographic challenges:

- Retention: Its high lipophilicity requires a mobile phase with high organic strength to elute within a reasonable runtime.
- Peak Symmetry: As a basic amine, **Penbutolol** interacts strongly with residual silanol groups (

) on the silica backbone of stationary phases, leading to severe peak tailing.

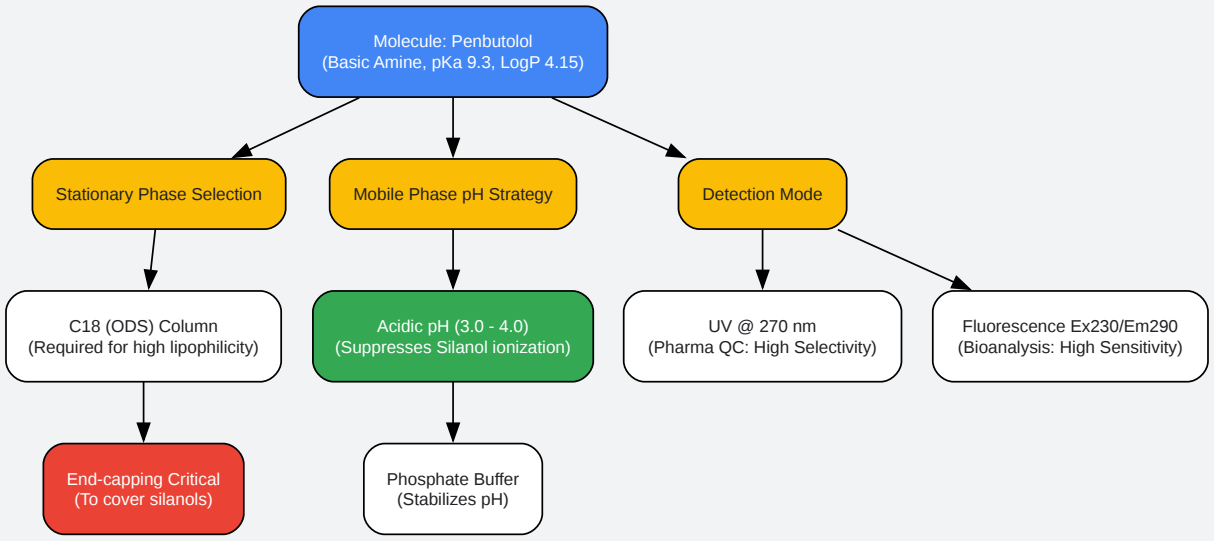
This guide presents two validated protocols designed to overcome these challenges:

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- Protocol A (QC/Pharma): A robust UV-detection method for pharmaceutical dosage forms, prioritizing precision and linearity.
- Protocol B (Bioanalysis): A high-sensitivity Fluorescence (FLD) method for plasma quantification, prioritizing Limit of Quantitation (LOQ).

Method Development Strategy (The "Why")

The following decision matrix illustrates the logic used to select the critical method parameters.



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Figure 1: Strategic decision tree for **Penbutolol** method development.

Protocol A: Pharmaceutical Analysis (QC)

Application: Potency assay, Content Uniformity, and Dissolution testing of Tablets (e.g., 20 mg).

Chromatographic Conditions

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Parameter	Specification	Rationale
Column	C18, mm, 5 m (e.g., Hypersil ODS or Zorbax Eclipse)	Standard dimensions for robust QC; 5 m prevents high backpressure.
Mobile Phase	Acetonitrile : Phosphate Buffer pH 3.5 (60 : 40 v/v)	High ACN content required to elute lipophilic Penbutolol ( ). Acidic pH prevents tailing.
Buffer Prep	20 mM , adjusted to pH 3.5 with Orthophosphoric Acid.	Phosphate provides excellent buffering capacity at pH 3.5.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.[2][3]
Detection	UV Absorbance @ 270 nm	270 nm targets the aromatic ring; less sensitive than 220 nm but significantly more selective against solvent noise.
Temperature	(Ambient)	Temperature control ensures retention time reproducibility.
Injection Vol	20 L	Standard loop size.[2]

Sample Preparation (Tablets)

- Weighing: Weigh 20 tablets and determine the average weight. Grind to a fine powder.
- Extraction: Transfer powder equivalent to 20 mg **Penbutolol** into a 100 mL volumetric flask.
- Solvent: Add 70 mL of Mobile Phase. Sonication is critical here (15 mins) to break the lipophilic drug from excipients.

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- Dilution: Make up to volume with Mobile Phase.
- Filtration: Filter through a 0.45

  m Nylon filter (Nylon is compatible with basic amines; avoid PVDF if protein binding is suspected, though less relevant for tablets).
- Final Concentration: 200

  g/mL (Dilute further if linearity range requires, typically to 20-50

  g/mL).

System Suitability Limits

- Tailing Factor (

  ): NMT 2.0 (Critical for amines).
- Theoretical Plates (

  ): NLT 2000.
- RSD (Replicate Injections): NMT 2.0%.

Protocol B: Bioanalytical Method (Plasma)

Application: Pharmacokinetic (PK) studies, therapeutic drug monitoring. Sensitivity Requirement: Nanogram level (LOQ

5-10 ng/mL).

Chromatographic Conditions (Modifications)

- Detection: Fluorescence Detector (FLD).
  - Excitation: 230 nm
  - Emission: 290 nm[4]

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- Note: **Penbutolol** has native fluorescence. FLD provides 10-100x higher sensitivity than UV and ignores non-fluorescent plasma matrix components.

- Mobile Phase: Acetonitrile : 10mM Ammonium Acetate pH 4.5 (65 : 35 v/v).
  - Reason: Ammonium acetate is volatile (LC-MS compatible if needed later) and provides a cleaner baseline for fluorescence than phosphate.

Plasma Extraction Workflow (Liquid-Liquid Extraction)

Direct protein precipitation is often insufficient for lipophilic drugs like **Penbutolol** due to high protein binding (~95%). Liquid-Liquid Extraction (LLE) is preferred.



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Figure 2: Liquid-Liquid Extraction workflow for plasma samples.

Step-by-Step Logic:

- Alkalinization: Adding NaOH ensures **Penbutolol** is in its uncharged (free base) state (

). Only the uncharged form extracts into the organic layer.

- Organic Solvent: Hexane/Ethyl Acetate extracts the lipophilic drug while leaving polar plasma salts and proteins in the aqueous layer.

- Reconstitution: Dissolving the dried residue in the mobile phase concentrates the sample (e.g., 5x concentration factor), lowering the LOQ.

Troubleshooting & Critical Parameters

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Issue	Probable Cause	Corrective Action
Peak Tailing (> 2.0)	Silanol interaction.	Ensure pH is < 4.[2]0. If using an older column, add 0.1% Triethylamine (TEA) as a silanol blocker. Use "Base Deactivated" (BDS) columns.
Retention Drift	Temperature fluctuation or Organic evaporation.	Use a column oven ( ). Cap mobile phase bottles tightly; ACN evaporates faster than water, increasing retention over time.
Low Recovery (Plasma)	Incomplete extraction.	Ensure pH of plasma > 10 before adding organic solvent. Penbutolol must be uncharged to extract into Hexane.

References

- Miner, D. J., Binkley, D. A., & Bechtol, L. D. (1984). Liquid-chromatographic determination of **penbutolol** and its principal metabolites in plasma and urine.[5][6] Clinical Chemistry, 30(5), 717–723.[5]
- Venkata Kumar, C., et al. (2014). A quantitative determination of **penbutolol** and its metabolite in plasma by liquid chromatography tandem mass and its application to pharmacokinetic studies.[7] World Journal of Pharmaceutical Sciences.[8]
- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 37464, **Penbutolol**.
- United States Pharmacopeia (USP). General Chapter <621> Chromatography.

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Sources

- 1. Penbutolol Sulfate | C36H60N2O8S | CID 38010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rjptonline.org [rjptonline.org]
- 3. jfda-online.com [jfda-online.com]
- 4. scielo.br [scielo.br]
- 5. Liquid-chromatographic determination of penbutolol and its principal metabolites in plasma and urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. wjpsonline.com [wjpsonline.com]
- 8. wjpsonline.com [wjpsonline.com]

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